

Nicametate citrate chemical structure and properties

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An In-depth Technical Guide to **Nicametate** Citrate: Chemical Structure, Properties, and Mechanism of Action

Executive Summary

Nicametate citrate (CAS: 1641-74-3) is a peripheral vasodilator agent recognized for its efficacy in improving microcirculation and cellular metabolism.[1][2] It is the citrate salt of **Nicametate**, which is the 2-(diethylamino)ethyl ester of nicotinic acid.[3][4] The compound's primary pharmacological actions are attributed to its in-vivo hydrolysis, yielding nicotinic acid, a known vasodilator, and diethylaminoethanol, a cholinergic agent.[4] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and multifaceted mechanism of action, tailored for researchers and drug development professionals.

Chemical Identity and Physicochemical Properties

Nicametate citrate is a salt composed of the active moiety, **Nicametate**, and citric acid in a 1:1 molar ratio.[5][6] This salt formation enhances the compound's stability and solubility. A monohydrate form has also been identified.[7]

Chemical Structure and Identifiers

The core structure consists of a pyridine ring from nicotinic acid, ester-linked to a diethylamino ethanol group, which is then ionically bonded to a citrate molecule. The compound is achiral.[8]



[9]

Table 1: Chemical Identifiers for Nicametate Citrate

Identifier	Value	Citation	
IUPAC Name	2-(diethylamino)ethyl pyridine-3-carboxylate;2- hydroxypropane-1,2,3- tricarboxylic acid [3][6]		
CAS Number	1641-74-3	[3][5][8]	
Molecular Formula	C18H26N2O9	[3][5][6]	
Molecular Weight	414.41 g/mol	[5][6][8][10]	
Canonical SMILES	CCN(CC)CCOC(=0)C1=CN= CC=C1.C(C(=0)O)C(CC(=0)O)(C(=0)O)O		
InChI Key	IABBAGAOMDWOCW- UHFFFAOYSA-N	[3][5][8]	

| Synonyms | Euclidan, Provasan, Soclidan, **Nicametate** dihydrogen citrate |[3][6][11] |

Physicochemical Data

The compound presents as a white crystalline powder and is soluble in water.[11][12] Detailed experimental data on properties like melting point are not consistently available in the literature; however, some predicted data for the base molecule exists.

Table 2: Physicochemical Properties of Nicametate Citrate



Property	Value	Notes	Citation
Physical State	White crystalline powder		[11][12]
Solubility	Soluble in water		[11]
Boiling Point	311.9°C at 760 mmHg	Predicted for Nicametate base	[12]
Flash Point	142.4°C	Predicted for Nicametate base	[12]

| Storage | Cool, dry, dark place. 0-4°C (short-term), -20°C (long-term) | |[5] |

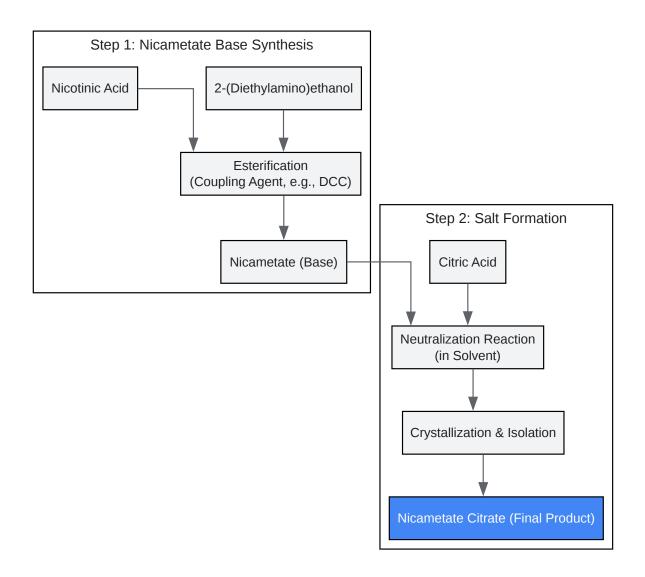
Synthesis and Manufacturing

While industrial-scale synthesis protocols are proprietary, the synthesis of **Nicametate** citrate can be inferred from standard organic chemistry principles and generally involves a two-step process.

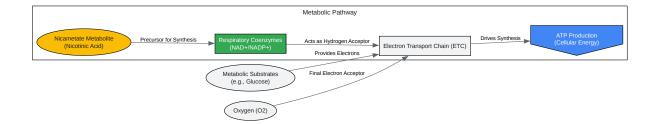
General Synthesis Protocol

- Esterification: **Nicametate** base is first synthesized via the esterification of nicotinic acid (pyridine-3-carboxylic acid) with 2-(diethylamino)ethanol. This reaction is typically facilitated by a dehydrating or coupling agent, such as thionyl chloride (SOCl₂) or a carbodiimide like DCC, to drive the formation of the ester bond.[4]
- Salt Formation: The purified **Nicametate** base is then neutralized with an equimolar amount of citric acid in a suitable solvent. The final **Nicametate** citrate salt is subsequently isolated through crystallization, followed by washing and drying.[3]

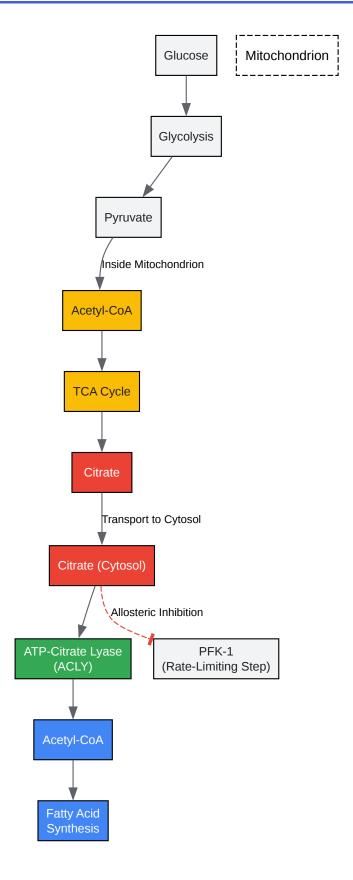












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